

An In-depth Technical Guide to the Solubility of Isoamyl Benzoate

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Compound of Interest

Compound Name: *Isoamyl benzoate*

Cat. No.: *B147138*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **isoamyl benzoate** in various solvents. The information is intended to support research, development, and formulation activities where **isoamyl benzoate** is utilized as a solvent, carrier, or fragrance component. This document compiles available quantitative and qualitative data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Introduction to Isoamyl Benzoate

Isoamyl benzoate (also known as isopentyl benzoate) is an organic compound classified as an ester of benzoic acid and isoamyl alcohol. It is a colorless liquid with a characteristic mild, sweet, and fruity aroma. Its chemical structure and physical properties are summarized in the table below.

Table 1: Physicochemical Properties of **Isoamyl Benzoate**

Property	Value	Reference
Molecular Formula	$C_{12}H_{16}O_2$	[1]
Molecular Weight	192.25 g/mol	[1]
Appearance	Colorless oily liquid	[2] [3]
Density	0.99 g/mL at 25 °C	[2]
Boiling Point	261-262 °C	[2]
Flash Point	>110 °C	
CAS Number	94-46-2	[1]

Solubility of Isoamyl Benzoate

The solubility of a substance is a critical parameter in various scientific and industrial applications, including drug formulation, chemical synthesis, and product development.

Isoamyl benzoate's solubility is dictated by its molecular structure, which includes a nonpolar benzene ring and a moderately polar ester group.

Quantitative Solubility Data

Quantitative solubility data for **isoamyl benzoate** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, based on available information and the solubility of structurally similar benzoate esters, the following table summarizes the known and estimated solubility of **isoamyl benzoate**.

Table 2: Solubility of **Isoamyl Benzoate** in Various Solvents

Solvent	Chemical Formula	Solubility of Isoamyl Benzoate	Temperature (°C)	Notes
Water	H ₂ O	Insoluble (Estimated: 13.68 mg/L)	25	[4]
Ethanol	C ₂ H ₅ OH	Miscible	Room Temperature	[1]
Methanol	CH ₃ OH	Highly Soluble (Estimated)	Room Temperature	Based on solubility of other benzoate esters. [5][6]
Acetone	C ₃ H ₆ O	Highly Soluble (Estimated)	Room Temperature	Based on solubility of other benzoate esters. [7]
Toluene	C ₇ H ₈	Highly Soluble (Estimated)	Room Temperature	General solubility in organic solvents.
Hexane	C ₆ H ₁₄	Soluble (Estimated)	Room Temperature	Based on solubility of other benzoate esters. [7]
Diethyl Ether	(C ₂ H ₅) ₂ O	Highly Soluble (Estimated)	Room Temperature	General solubility in organic solvents.
Chloroform	CHCl ₃	Highly Soluble (Estimated)	Room Temperature	General solubility in organic solvents.

Note: "Highly Soluble" indicates that the solute is likely soluble at concentrations of 100 mg/mL or greater. "Soluble" indicates solubility at concentrations between 10-100 mg/mL. These are

estimations based on the behavior of similar compounds and qualitative statements from various sources.

Factors Influencing Solubility

The principle of "like dissolves like" is central to understanding the solubility of **isoamyl benzoate**.

- **Polarity:** **Isoamyl benzoate** has a relatively low polarity. The large, nonpolar benzene ring and the five-carbon isoamyl group dominate the molecule's character, making it readily soluble in nonpolar and moderately polar organic solvents.
- **Hydrogen Bonding:** As an ester, **isoamyl benzoate** can act as a hydrogen bond acceptor through its oxygen atoms. However, it cannot act as a hydrogen bond donor. This limits its solubility in highly polar, protic solvents like water, which form strong hydrogen bond networks.
- **Molecular Size:** The relatively large molecular size of **isoamyl benzoate** also contributes to its low aqueous solubility.

Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid solute, such as **isoamyl benzoate**, in various solvents. This method is based on the isothermal shake-flask method, which is a standard technique for solubility measurement.

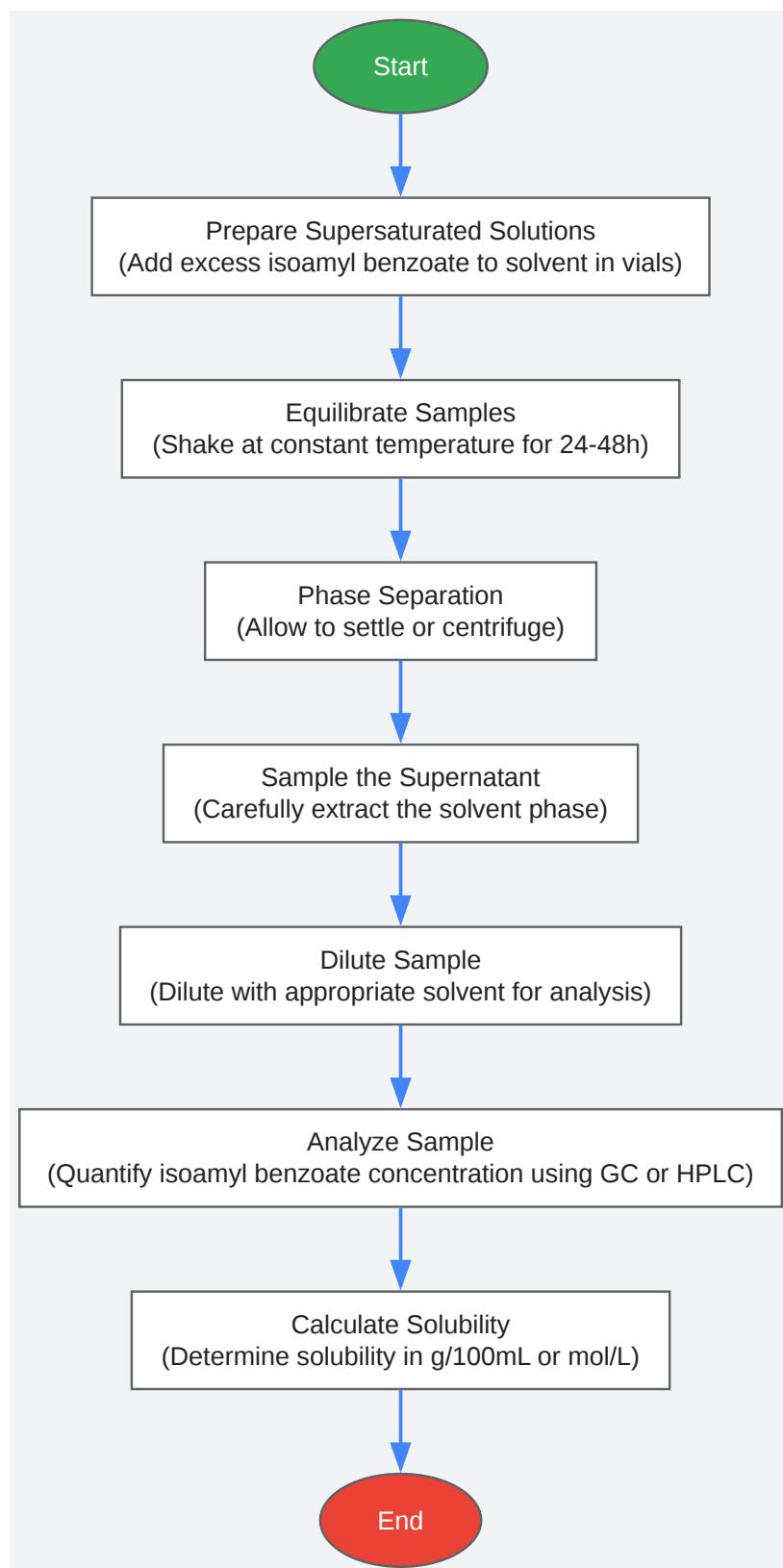
Materials and Equipment

- **Isoamyl benzoate** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps (e.g., 20 mL glass vials)
- Thermostatically controlled shaker or water bath

- Pipettes and syringes
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., GC-FID, HPLC-UV, or spectrophotometer)
- Volumetric flasks and other standard laboratory glassware

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **isoamyl benzoate** solubility.

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Experimental workflow for solubility determination.

Step-by-Step Procedure

- Preparation of Supersaturated Solutions:
 - Add a known volume of the selected solvent (e.g., 10 mL) to a series of vials.
 - Add an excess amount of **isoamyl benzoate** to each vial to ensure that a saturated solution is formed and an undissolved phase of **isoamyl benzoate** remains.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24 to 48 hours) to ensure that equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solvent phase no longer changes over time.
- Phase Separation:
 - Once equilibrium is reached, remove the vials from the shaker and allow them to stand undisturbed at the same temperature to allow the undissolved **isoamyl benzoate** to separate from the saturated solution.
 - If necessary, centrifuge the vials at the experimental temperature to facilitate a clear separation of the two phases.
- Sampling:
 - Carefully withdraw a known volume of the clear, saturated supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette or syringe. It is crucial to avoid disturbing the undissolved layer.
- Dilution and Analysis:

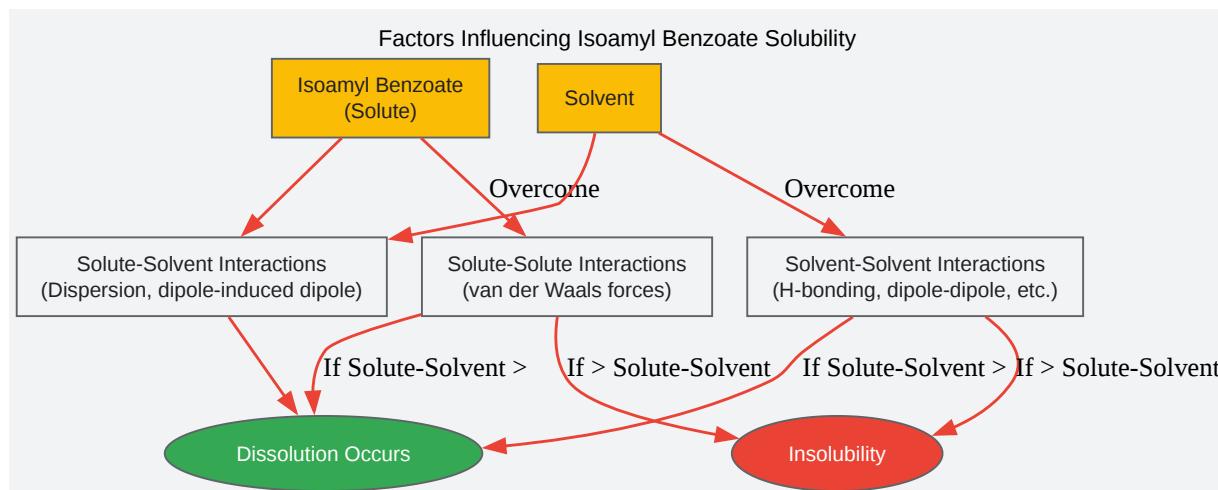
- Accurately dilute the collected sample with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- Analyze the diluted sample using a calibrated analytical method (e.g., Gas Chromatography with a Flame Ionization Detector - GC-FID) to determine the concentration of **isoamyl benzoate**.

• Calculation:

- Calculate the solubility of **isoamyl benzoate** in the solvent using the measured concentration and the dilution factor. The solubility is typically expressed in grams per 100 mL (g/100mL) or moles per liter (mol/L).

Logical Relationships in Solubility

The solubility of **isoamyl benzoate** is governed by the interplay of intermolecular forces between the solute and the solvent molecules. The following diagram illustrates the key relationships influencing the dissolution process.



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Intermolecular forces governing solubility.

For dissolution to occur, the energy required to break the solute-solute and solvent-solvent interactions must be compensated by the energy released from the formation of new solute-solvent interactions. In the case of **isoamyl benzoate**, its interactions with nonpolar or moderately polar organic solvents are energetically favorable, leading to high solubility. Conversely, the strong hydrogen bonding in water makes the disruption of solvent-solvent interactions energetically costly, resulting in poor solubility.

Conclusion

This technical guide has summarized the available information on the solubility of **isoamyl benzoate**. While precise quantitative data in a broad range of organic solvents is limited, the general solubility profile indicates that it is highly soluble in common organic solvents and insoluble in water. The provided experimental protocol offers a robust framework for researchers to determine the specific solubility of **isoamyl benzoate** in their solvent systems of interest. Understanding the solubility of **isoamyl benzoate** is essential for its effective application in research, drug development, and various industrial formulations.

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